

GSK 525768A stability and storage conditions

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Compound of Interest

Compound Name: GSK 525768A

Cat. No.: B1139445

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GSK 525768A Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **GSK 525768A**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **GSK 525768A**?

For long-term storage, **GSK 525768A** should be stored in its lyophilized form at -20°C, kept desiccated.^[1] Under these conditions, the chemical is stable for at least 36 months.^[1]

Q2: How should I store **GSK 525768A** once it is in solution?

Stock solutions of **GSK 525768A** should be stored at -20°C or -80°C. At -20°C, the solution is stable for up to 1 year, and at -80°C, it is stable for up to 2 years.^[2] It is recommended to aliquot the solution to avoid multiple freeze-thaw cycles.^[1] For in vivo experiments, it is best to prepare the working solution fresh on the day of use.^[2]

Q3: What is the shelf life of **GSK 525768A**?

As supplied in its lyophilized form, **GSK 525768A** has a shelf life of 2 years from the date of quality control analysis when stored properly.^[3]^[4]

Q4: In which solvents is **GSK 525768A** soluble?

GSK 525768A is soluble in DMSO at a concentration of 10 mM.[3][4] For in vivo studies, specific formulations are recommended, such as a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, or 10% DMSO and 90% (20% SBE- β -CD in Saline), both achieving a solubility of at least 2.5 mg/mL.[2]

Troubleshooting Guide

Issue: I observed precipitation in my stock solution after thawing. What should I do?

This can happen if the compound's solubility limit is exceeded or due to improper storage.

- Solution: Gently warm the solution and/or sonicate to aid in redissolving the precipitate.[2] Before use, ensure the solution is clear. To prevent this, ensure you are not exceeding the recommended storage time for solutions and avoid repeated freeze-thaw cycles by preparing aliquots.

Issue: My experimental results are inconsistent. Could it be related to the stability of **GSK 525768A**?

Inconsistent results can be a sign of compound degradation.

- Troubleshooting Steps:
 - Verify Storage Conditions: Confirm that the compound (both lyophilized and in solution) has been stored according to the recommended guidelines (see storage table below).
 - Check Solution Age: Ensure your stock solution is within its recommended shelf life (1 year at -20°C, 2 years at -80°C).[2]
 - Prepare Fresh Solutions: If in doubt, prepare a fresh stock solution from lyophilized powder. For sensitive experiments, always use freshly prepared working solutions.[2]

Data Summary

Storage and Stability Data

Form	Storage Temperature	Shelf Life	Notes
Lyophilized Powder	-20°C	≥ 2 years[3][4]	Keep desiccated[1]
Stock Solution	-20°C	Up to 1 year[1][2]	Aliquot to avoid freeze-thaw cycles[1]
Stock Solution	-80°C	Up to 2 years[2]	Aliquot to avoid freeze-thaw cycles

Solubility Data

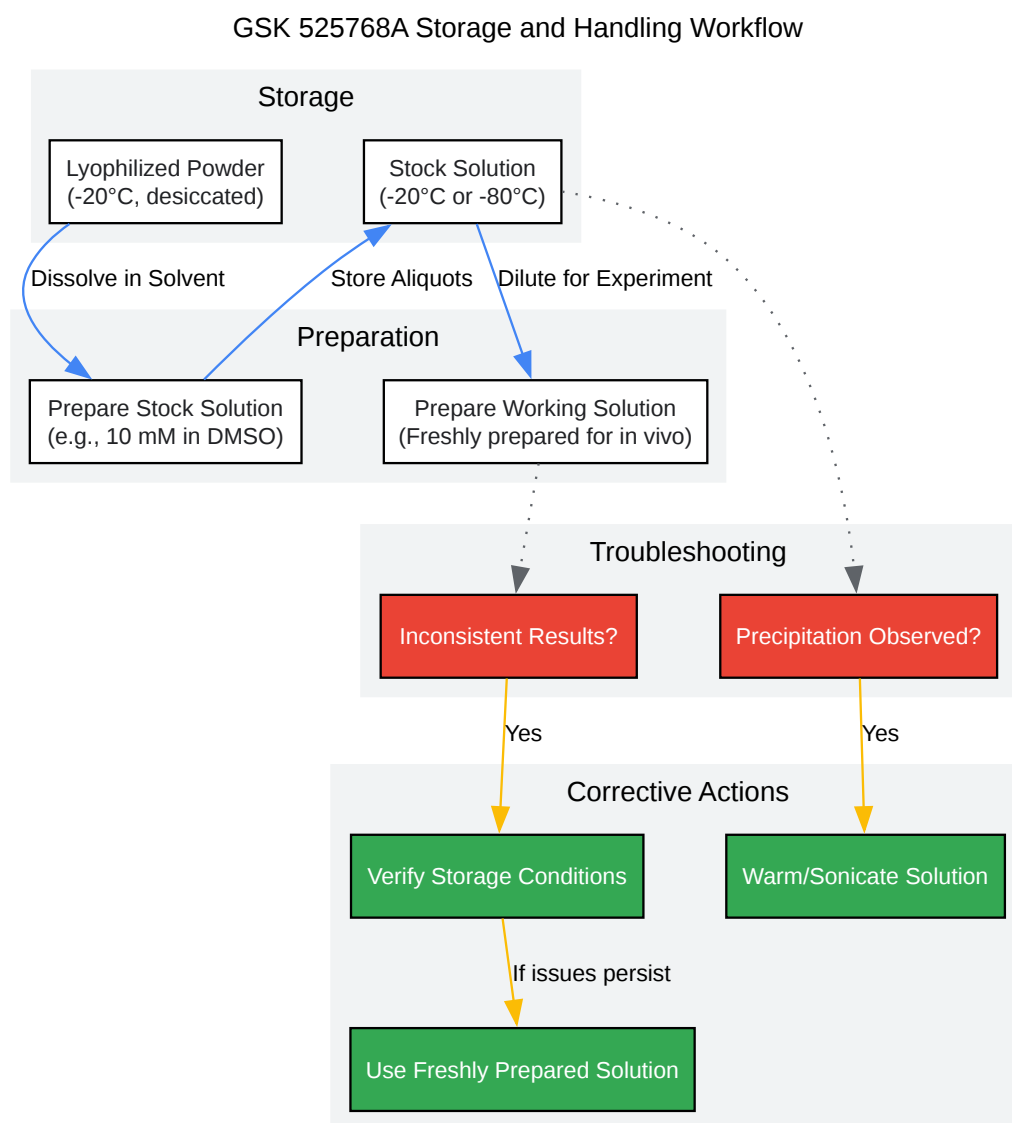
Solvent	Concentration	Result
DMSO	10 mM[3][4]	Clear Solution
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (5.90 mM)[2]	Clear Solution[2]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (5.90 mM)[2]	Clear Solution[2]

Experimental Protocols

Protocol for Preparation of Stock Solution (10 mM in DMSO):

- Weighing: Accurately weigh the required amount of lyophilized **GSK 525768A** powder. The molecular weight of **GSK 525768A** is 423.9 g/mol .[1]
- Dissolution: Add the appropriate volume of DMSO to the powder to achieve a 10 mM concentration.
- Mixing: Vortex or sonicate the solution until the powder is completely dissolved.
- Storage: Store the stock solution in aliquots at -20°C or -80°C.

Visual Guides



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Caption: Workflow for storage, preparation, and troubleshooting of **GSK 525768A**.

GSK 525768A is the inactive (R)-enantiomer of GSK525762A, a potent BET bromodomain inhibitor.[1][2] As a negative control, it does not exhibit activity towards BET family proteins such as BRD2, BRD3, and BRD4.[4] Therefore, a signaling pathway diagram is not applicable as its primary use is to serve as a control in experiments involving its active counterpart.

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References

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